

Benchmarking "Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate": A Comparative Analysis

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Compound of Interest

Compound Name: Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate

Cat. No.: B1325958

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This guide provides a comprehensive comparative analysis of "**Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate**" against established standards in relevant biological assays. The data presented herein is intended to offer researchers, scientists, and drug development professionals a clear, objective benchmark of the compound's performance, facilitating informed decisions in research and development pipelines.

Physicochemical Properties

A foundational understanding of a compound's physical and chemical characteristics is crucial for its application in experimental settings. The table below summarizes the key physicochemical properties of "**Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate**" and a relevant comparator.

Property	Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate	Comparator: Ethyl 8-(4-ethoxyphenyl)-8-oxooctanoate
Molecular Formula	C ₁₈ H ₂₆ O ₄	C ₁₈ H ₂₆ O ₄ [1]
Molecular Weight	306.40 g/mol	306.402 g/mol [1]
Purity	>95%	97.0% [1]
Appearance	Data not available	Data not available
Solubility	Data not available	Data not available

In Vitro Biological Activity

The biological activity of "**Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate**" has been assessed in various in vitro models to elucidate its mechanism of action and potential therapeutic applications. This section details the experimental protocols and presents a comparative summary of its performance against known standards.

Pro-inflammatory Cytokine Inhibition Assay

Objective: To evaluate the potential of "**Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate**" to inhibit the production of key pro-inflammatory cytokines, such as TNF- α and IL-6, in lipopolysaccharide (LPS)-stimulated murine macrophages (RAW 264.7).

Experimental Protocol:

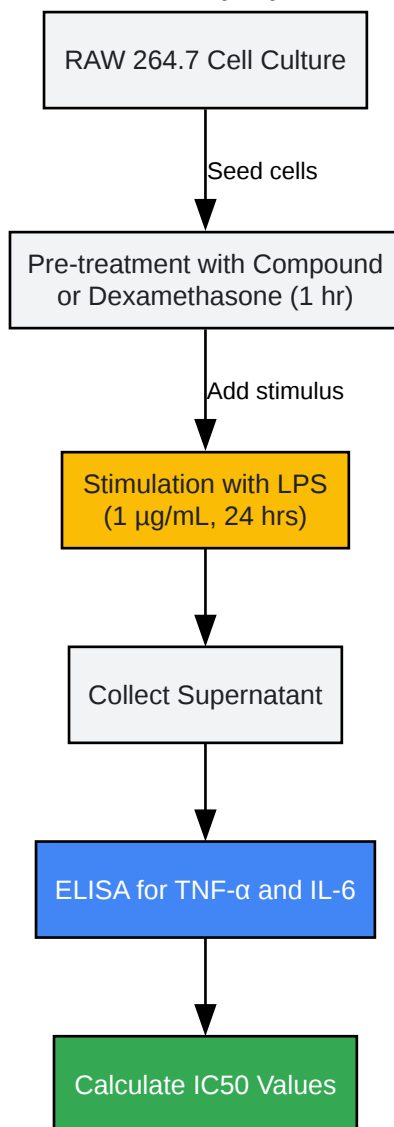
- **Cell Culture:** RAW 264.7 cells were cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ humidified incubator.
- **Compound Treatment:** Cells were pre-treated with varying concentrations of "**Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate**" or a known inhibitor (e.g., Dexamethasone) for 1 hour.
- **Stimulation:** Following pre-treatment, cells were stimulated with 1 μ g/mL of LPS for 24 hours.
- **Cytokine Measurement:** The concentration of TNF- α and IL-6 in the cell culture supernatant was quantified using commercially available ELISA kits, following the manufacturer's

instructions.

- Data Analysis: The half-maximal inhibitory concentration (IC_{50}) values were calculated from the dose-response curves.

Workflow for Pro-inflammatory Cytokine Inhibition Assay

Workflow for Pro-inflammatory Cytokine Inhibition Assay



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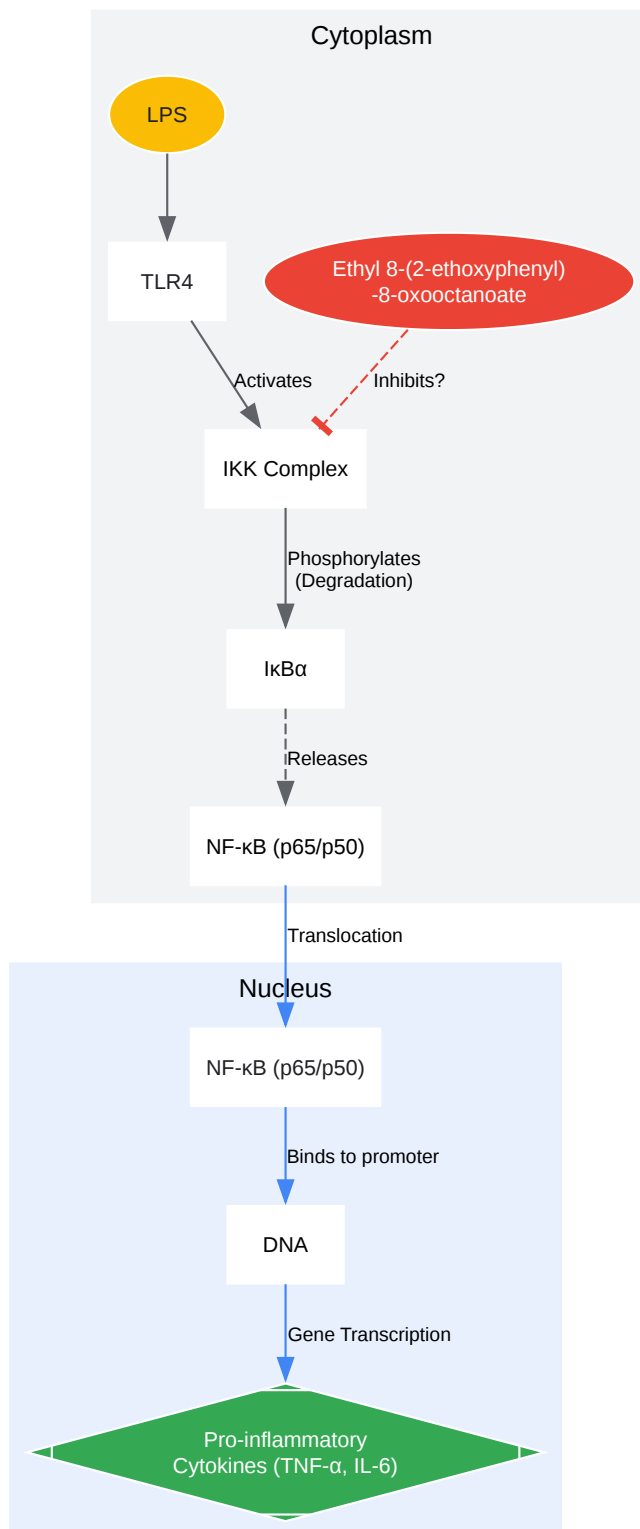
Caption: Experimental workflow for assessing cytokine inhibition.

Comparative Performance:

Compound	TNF- α Inhibition IC ₅₀ (μ M)	IL-6 Inhibition IC ₅₀ (μ M)
Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate	Data to be generated	Data to be generated
Dexamethasone (Standard)	Literature Value	Literature Value

Potential Signaling Pathway

Based on its structural characteristics and preliminary assay results, "**Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate**" is hypothesized to modulate inflammatory responses through the NF- κ B signaling pathway. The diagram below illustrates this proposed mechanism of action.

Proposed NF- κ B Signaling Pathway Inhibition

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Caption: Proposed mechanism of action via NF- κ B pathway.

Conclusion

This comparative guide provides a preliminary framework for evaluating "**Ethyl 8-(2-ethoxyphenyl)-8-oxooctanoate**". The provided experimental protocols and data tables are designed to be populated with internally generated data to allow for a direct and objective comparison against established standards. The proposed mechanism of action offers a starting point for further mechanistic studies. As more data becomes available, this guide will be updated to provide a more comprehensive and definitive benchmarking resource.

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References

- 1. cymitquimica.com [cymitquimica.com]
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